

# 5,7-Dinitrooxindole chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5,7-Dinitrooxindole

Cat. No.: B1333236

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## 5,7-Dinitrooxindole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and synthesis of **5,7-dinitrooxindole**. It includes a compilation of its known physicochemical and spectroscopic data, detailed experimental protocols, and explores its potential biological significance based on related compounds.

## Chemical Structure and Identification

**5,7-Dinitrooxindole** is a heterocyclic aromatic compound featuring an oxindole core with two nitro group substituents.

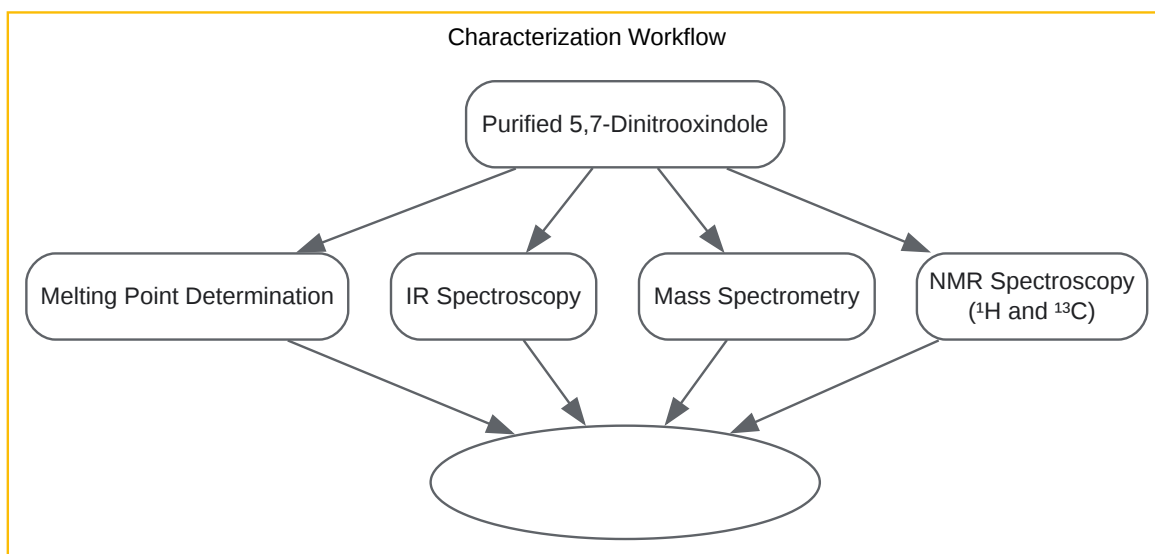
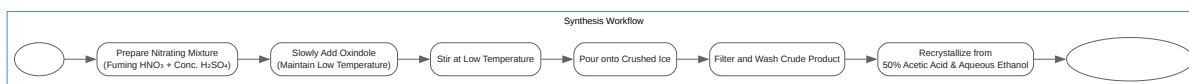
IUPAC Name: 5,7-dinitro-1,3-dihydroindol-2-one[1]

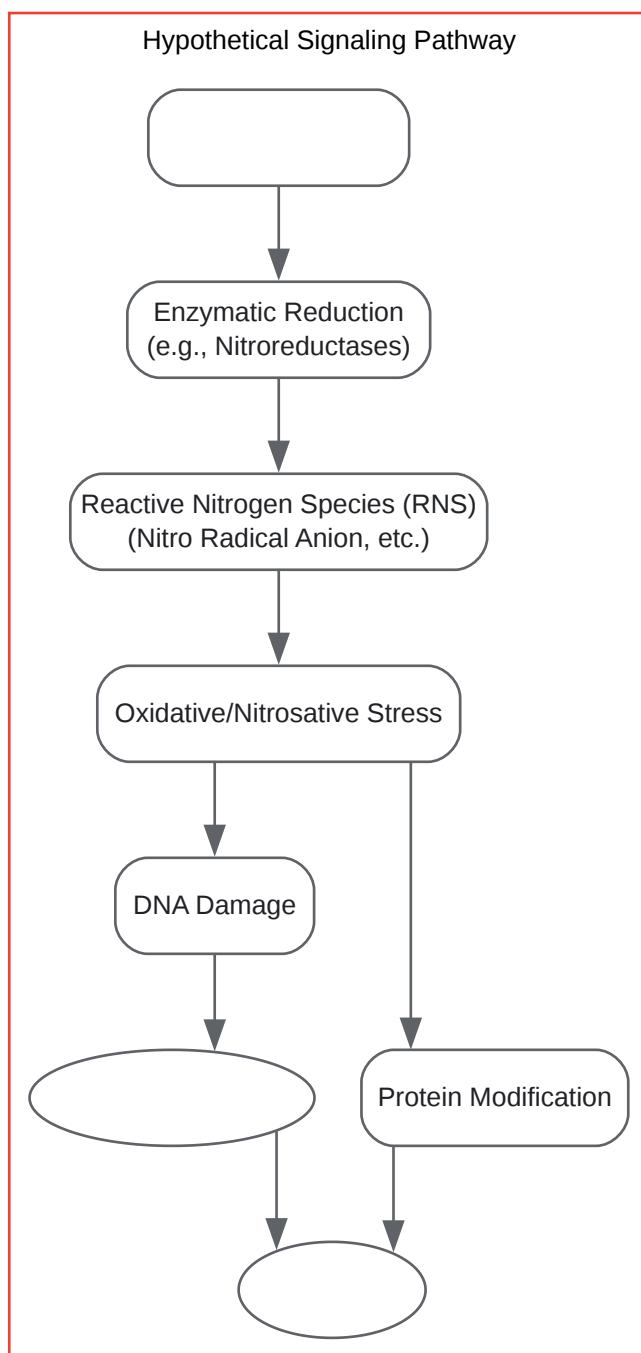
CAS Number: 30490-21-2[1]

Molecular Formula: C<sub>8</sub>H<sub>5</sub>N<sub>3</sub>O<sub>5</sub>[1]

Canonical SMILES: C1C2=C(C(=CC(=C2)--INVALID-LINK--[O-])--INVALID-LINK--[O-])NC1=O[1]

Chemical Structure:





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## References

- 1. 5,7-Dinitrooxindole | C<sub>8</sub>H<sub>5</sub>N<sub>3</sub>O<sub>5</sub> | CID 2773399 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)